

Tellurium Tetrachloride: A Technical Guide to Hazards and Safety

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Compound of Interest

Compound Name: Tellurium tetrachloride

Cat. No.: B157766

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the hazards and safety protocols associated with chemical reagents is paramount. This technical guide provides an in-depth overview of the risks and necessary safety precautions for handling **tellurium tetrachloride** (TeCl_4), a reactive and toxic inorganic compound.

Chemical and Physical Properties

Tellurium tetrachloride is a white to yellow, deliquescent crystalline solid with a pungent odor. [1][2][3] It is volatile and sublimates at 200 °C under reduced pressure.[4] Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	TeCl ₄	[2][5]
Molar Mass	269.41 g/mol	[2][4]
Appearance	White to yellow, deliquescent powder/solid	[1][2]
Odor	Pungent	[3]
Melting Point	224 °C (lit.)	[1][6]
Boiling Point	380 °C (lit.)	[1][2][6]
Specific Gravity	3.26 g/mL at 25 °C (lit.)	[1][2][6]
Solubility in Water	Decomposes in hot water, soluble in cold water	[1][4][6][7]
Sensitivity	Moisture sensitive, hygroscopic	[6][8][9]

Hazard Identification and Classification

Tellurium tetrachloride is classified as a hazardous substance. It is corrosive and can cause severe skin burns and serious eye damage.[2][8][9][10][11] Upon contact with water, it decomposes to form tellurium dioxide and hydrogen chloride, the latter being a corrosive gas.[4][7]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B/1C	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage

Source: Multiple Safety Data Sheets[2][8][11]

Toxicological Information

Exposure to **tellurium tetrachloride** can lead to a range of adverse health effects. Elemental tellurium, a metabolite, has relatively low toxicity but can impart a garlic-like odor to the breath and sweat.^[1] However, heavy exposure to tellurium compounds can result in more severe symptoms.

Potential Health Effects:^{[1][8]}

- Inhalation: Severe irritation of the respiratory system, dry mouth, garlic odor to breath, sweat, and urine, nausea, and vomiting.^[1] May cause chemical pneumonitis.^[7]
- Ingestion: Severe corrosive effects on the mouth and throat, with a danger of perforation of the esophagus and stomach.^{[8][9][10]}
- Skin Contact: Causes severe skin burns and may lead to dermatitis.^{[1][8]}
- Eye Contact: Causes serious eye damage.^{[1][8]}
- Chronic Effects: May affect the central nervous system, skin, and eyes, leading to anorexia, nausea, and depression.^[1] It is also considered a hepatotoxin and a reproductive toxin in animal studies.^{[7][11]}

Quantitative Toxicity Data:

Test	Species	Route	Value	Reference
LC ₅₀	Rat Astrocytes	In vitro	62.5 µM (24h)	^[12]

Experimental Protocol for Cytotoxicity Assay in Rat Hippocampal Astrocytes:

A study investigating the cytotoxicity of **tellurium tetrachloride** in rat astrocytes utilized the MTT (3-[4,5-dimethylthiazol-2-yl]-2,5-diphenyl tetrazolium bromide) and trypan blue exclusion assays.^[12]

- Cell Culture: Primary astrocyte cultures were established from the hippocampus of neonatal rats.

- Treatment: Cells were exposed to varying concentrations of **tellurium tetrachloride** (0.24-250µM) for 24 hours.[\[12\]](#)
- Viability Assessment (MTT Assay): The MTT assay measures the metabolic activity of cells. After the 24-hour treatment period, MTT solution was added to the cells, followed by an incubation period. The resulting formazan crystals were then dissolved, and the absorbance was measured to determine cell viability relative to untreated controls.[\[12\]](#)
- Viability Assessment (Trypan Blue Exclusion): The trypan blue exclusion assay distinguishes between viable and non-viable cells. After treatment, cells were stained with trypan blue. Viable cells with intact membranes exclude the dye, while non-viable cells take it up. The percentage of viable cells was determined by counting under a microscope.[\[12\]](#)
- Apoptosis Detection: The study also employed TUNEL and cytochrome c assays to investigate the mechanism of cell death, concluding that **tellurium tetrachloride** induces apoptosis via the intrinsic pathway.[\[12\]](#)

Note: For complete and detailed experimental methodologies, it is imperative to consult the original research publication.

Occupational Exposure Limits

To minimize the risk of occupational exposure, several organizations have established exposure limits for tellurium and its compounds.

Organization	Limit Type	Value (as Te)	Reference
OSHA	PEL (Permissible Exposure Limit)	0.1 mg/m ³ (8-hour TWA)	[1] [7] [13] [14]
ACGIH	TLV (Threshold Limit Value)	0.1 mg/m ³ (8-hour TWA)	[1] [6] [7] [13]
NIOSH	REL (Recommended Exposure Limit)	0.1 mg/m ³ (10-hour TWA)	[13]
NIOSH	IDLH (Immediately Dangerous to Life or Health)	25 mg/m ³	[6] [7]

Handling and Storage

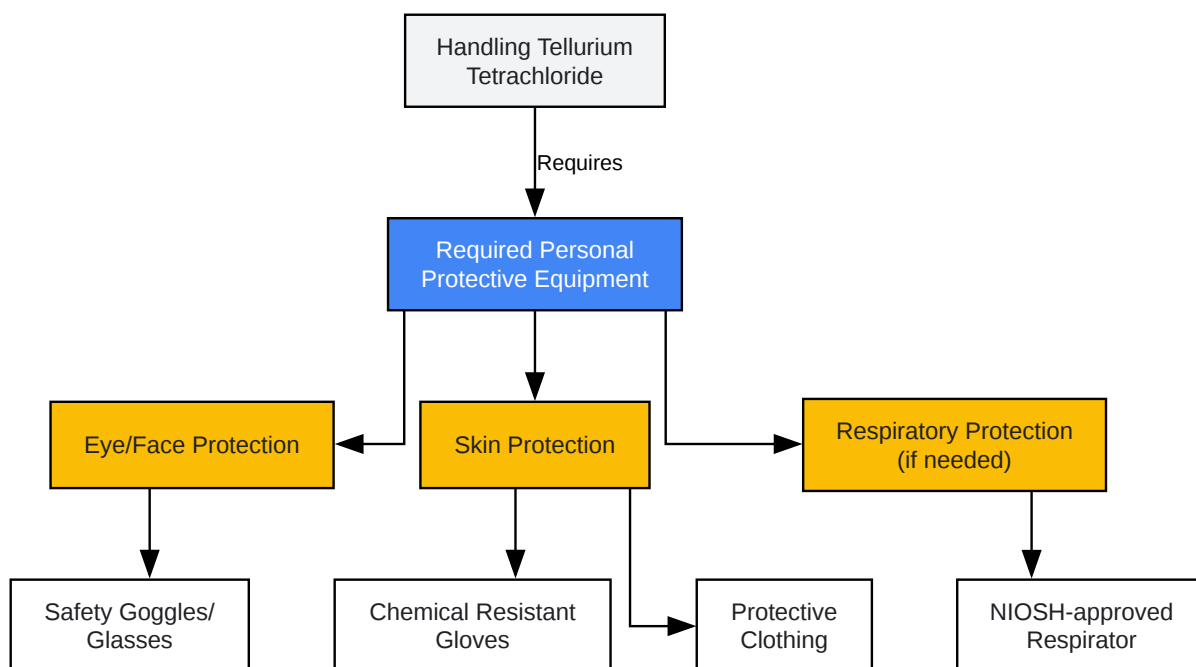
Proper handling and storage procedures are critical to ensure safety when working with **tellurium tetrachloride**.

- **Handling:** Handle under a dry, inert gas such as argon in a well-ventilated area, preferably within a chemical fume hood.^{[1][8]} Avoid breathing dust, fumes, gas, mist, vapors, or spray.^{[2][9][10]} Wash hands and any exposed skin thoroughly after handling.^{[2][8][9][10]} Do not eat, drink, or smoke in the work area.^{[1][8]}
- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly sealed container.^{[1][8][9]} Store locked up.^{[2][8][9][10]} Keep away from water/moisture, strong bases, and oxidizing agents.^[8]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn to prevent exposure.

- **Eye/Face Protection:** Wear safety glasses with side-shields or chemical safety goggles.^{[1][8][9]}
- **Skin Protection:** Wear protective gloves (e.g., nitrile rubber with a minimum thickness of 0.11 mm) and protective clothing to prevent skin contact.^[8]
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a NIOSH-approved respirator.^{[1][9]} For dust, a dust respirator is recommended.^[8]
- **Hygiene Measures:** Ensure that eyewash stations and safety showers are close to the workstation location.^[9]



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Caption: Required PPE for handling **Tellurium Tetrachloride**.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First Aid Measures:

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[8][9][10] If breathing is difficult, give oxygen.[8] Seek immediate medical attention.[8][9][10]
- Skin Contact: Immediately remove all contaminated clothing.[8][9][10] Rinse skin with water/shower.[8][9][10] Wash the affected area with mild soap and water.[8] Seek immediate medical attention.[8][9][10]
- Eye Contact: Rinse cautiously with water for several minutes.[8][9][10] Remove contact lenses, if present and easy to do.[8][9][10] Continue rinsing.[8][9][10] Seek immediate medical attention.[8][9][10]

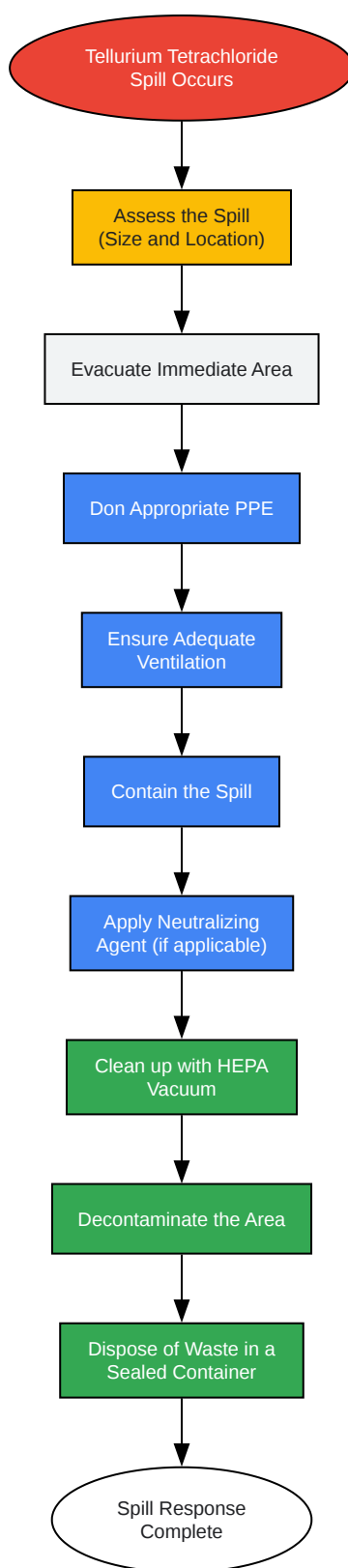
- Ingestion: Rinse mouth.[2][8][9][10] Do NOT induce vomiting.[2][8][9][10] Seek immediate medical attention.[8][9][10]

Fire-Fighting Measures:

- **Tellurium tetrachloride** is non-flammable.[8]
- Use extinguishing media suitable for the surrounding fire.[1][8]
- Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA) to prevent contact with skin and eyes.[1][8][9][10]
- When heated to decomposition, it may emit toxic fumes of tellurium and chlorine.[1]

Accidental Release Measures:

- Personal Precautions: Wear appropriate respiratory and protective equipment.[1][8] Keep unprotected persons away.[8]
- Environmental Precautions: Prevent the material from entering drains or waterways.[8]
- Containment and Cleanup: Isolate the spill area and provide ventilation.[1][8] Use a neutralizing agent.[8] Vacuum up the spill using a HEPA filter and place it in a closed container for disposal.[1][8] Avoid raising dust.[1][8]



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Caption: Workflow for handling a **Tellurium Tetrachloride** spill.

Stability and Reactivity

- Reactivity: Reacts with water.[\[4\]](#)[\[7\]](#)
- Chemical Stability: Stable under normal conditions, but it is hygroscopic.[\[9\]](#)
- Incompatible Materials: Water, moisture, strong bases, and strong oxidizing agents.[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Hazardous Decomposition Products: When heated to decomposition, it can produce toxic fumes of tellurium and chlorine, as well as hydrogen chloride gas.[\[1\]](#)[\[9\]](#)[\[10\]](#)

Disposal Considerations

Dispose of **tellurium tetrachloride** and its containers in accordance with local, state, national, and international regulations.[\[8\]](#) Waste is generally classified as hazardous.[\[5\]](#)

This technical guide is intended to provide essential information on the hazards and safety precautions for **tellurium tetrachloride**. It is not a substitute for a comprehensive risk assessment and the user's own judgment. Always consult the most current Safety Data Sheet (SDS) from the supplier before handling this chemical.

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References

- 1. Tellurium Chloride - ESPI Metals [espimetals.com]
- 2. Page loading... [guidechem.com]
- 3. CAS 10026-07-0: Tellurium tetrachloride | CymitQuimica [cymitquimica.com]
- 4. Tellurium tetrachloride - Wikipedia [en.wikipedia.org]
- 5. assets.thermofisher.cn [assets.thermofisher.cn]

- 6. 10026-07-0 CAS MSDS (Tellurium tetrachloride) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. Tellurium tetrachloride - Hazardous Agents | Haz-Map [haz-map.com]
- 8. Itschem.com [itschem.com]
- 9. fishersci.com [fishersci.com]
- 10. fishersci.com [fishersci.com]
- 11. Tellurium tetrachloride | Cl₄Te | CID 61443 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Tellurium tetrachloride and diphenyl ditelluride cause cytotoxicity in rat hippocampal astrocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. nj.gov [nj.gov]
- 14. CDC - NIOSH Pocket Guide to Chemical Hazards - Tellurium [cdc.gov]
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